

# A Comparative Analysis of Lightfastness: Pigment Yellow 151 vs. Pigment Yellow 154

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## Compound of Interest

Compound Name: **PIGMENT YELLOW 151**

Cat. No.: **B1582919**

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For researchers, scientists, and professionals in drug development, the stability of colorants under light exposure is a critical factor. This guide provides an objective comparison of the lightfastness properties of two high-performance benzimidazolone pigments: **Pigment Yellow 151** (PY 151) and Pigment Yellow 154 (PY 154). The following analysis is supported by data from technical specifications and standardized testing protocols.

Both **Pigment Yellow 151** and Pigment Yellow 154 are highly regarded for their excellent lightfastness, making them suitable for applications demanding long-term color stability.<sup>[1]</sup> Generally, both pigments receive a lightfastness rating of 7-8 on the Blue Wool Scale, with 8 being the highest level of lightfastness.<sup>[2][3][4][5]</sup> This indicates minimal to no fading or color change upon prolonged exposure to light.

## Quantitative Lightfastness and Weatherability Data

While direct, side-by-side experimental studies with detailed color change ( $\Delta E^{*ab}$ ) values are not readily available in published literature, technical data sheets from manufacturers provide standardized ratings that allow for a quantitative comparison. The data below is compiled from such sources, presenting lightfastness in full shade and tint, as well as weather fastness ratings.

Property	Pigment Yellow 151	Pigment Yellow 154	Test Method
Lightfastness (Full Shade)	7-8	8	Blue Wool Scale (1-8)
Lightfastness (Tint)	7	7-8	Blue Wool Scale (1-8)
Weather Fastness (1600h)	5	5	Grayscale (1-5)
Weather Fastness (3200h)	5	5	Grayscale (1-5)
Weather Fastness (4800h)	4	4-5	Grayscale (1-5)

Note: Lightfastness is rated on the Blue Wool Scale where 1 is very poor and 8 is excellent. Weather fastness is rated on a grayscale where 1 is poor and 5 is excellent (no change).[\[6\]](#)[\[7\]](#)

From the data, both pigments exhibit outstanding lightfastness. Pigment Yellow 154 shows a slight edge in full shade lightfastness, consistently scoring the maximum rating of 8.[\[3\]](#)[\[5\]](#) In tint, both pigments perform exceptionally well. Regarding weather fastness, which combines the effects of light and atmospheric conditions, both pigments again show excellent performance with minimal changes even after 4800 hours of exposure.[\[6\]](#)[\[7\]](#)

## Chemical Structures and Their Influence on Lightfastness

**Pigment Yellow 151** and Pigment Yellow 154 belong to the benzimidazolone class of organic pigments, which are known for their inherent stability.[\[1\]](#) Their molecular structures contribute significantly to their high lightfastness.

### Pigment Yellow 151 (C.I. 13980)

- Chemical Formula:  $C_{18}H_{15}N_5O_5$ [\[2\]](#)

### Pigment Yellow 154 (C.I. 11781)

- Chemical Formula:  $C_{18}H_{14}F_3N_5O_3$ <sup>[3]</sup>

The complex, conjugated ring systems in these molecules are efficient at dissipating the energy from absorbed UV and visible light, which reduces the likelihood of photochemical reactions that lead to color fading.

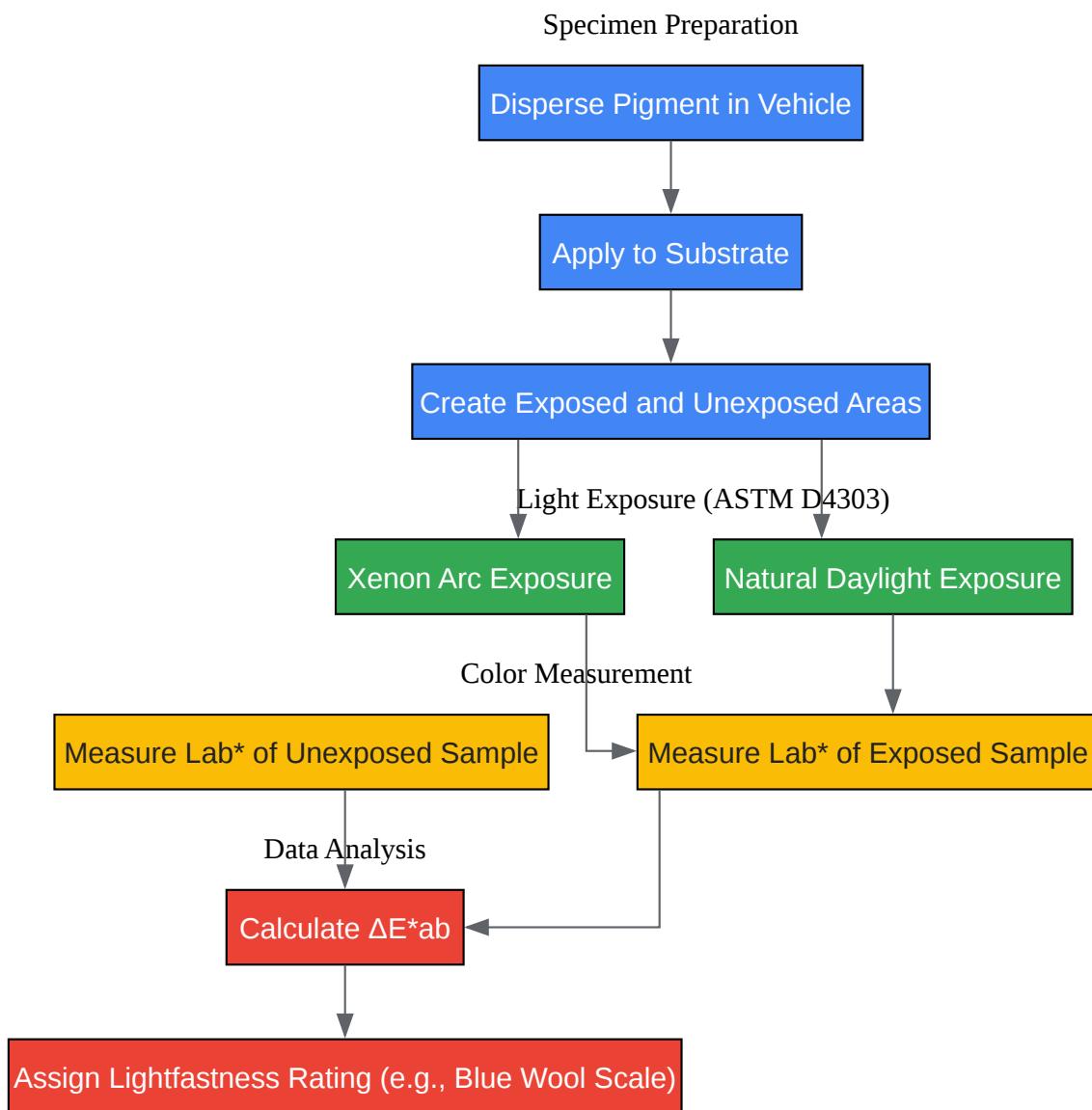
## Experimental Protocols for Lightfastness Testing

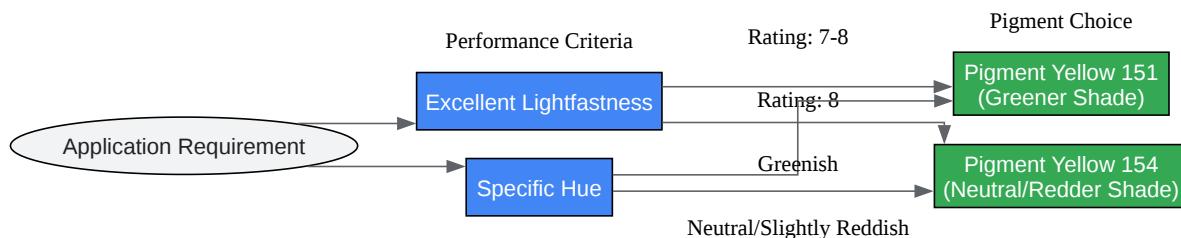
The industry standard for evaluating the lightfastness of artists' pigments is ASTM D4303. This standard outlines several methods for accelerated light exposure and the quantification of color change.

### Key Experimental Steps (Based on ASTM D4303):

- Specimen Preparation: The pigment is dispersed in a specific vehicle (e.g., acrylic emulsion, oil) and applied uniformly to a substrate. A portion of each specimen is shielded from light to serve as an unexposed reference.
- Light Exposure: The prepared specimens are exposed to a controlled light source that simulates indoor or daylight conditions. Common methods include:
  - Method A: Exposure to natural daylight filtered through glass.
  - Method C: Exposure in a xenon-arc apparatus that simulates daylight filtered through window glass.<sup>[6]</sup>
- Exposure Duration: The total radiant exposure is standardized to allow for comparable results.
- Color Measurement: Before and after exposure, the color of both the exposed and unexposed areas of the specimen is measured using a spectrophotometer or colorimeter.
- Quantification of Color Change: The color difference is calculated using the CIE 1976 Lab\* (CIELAB) color difference equation ( $\Delta E_{ab}$ ). A higher  $\Delta E_{ab}$  value indicates a greater change in color.
- Lightfastness Rating: Based on the calculated  $\Delta E^*_{ab}$ , the pigment is assigned a lightfastness category (I-V), with Category I representing the best performance (minimal

color change).





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